

Molecular formula and CAS number for isopropylparaben

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Compound of Interest

Compound Name: Isopropylparaben

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Isopropylparaben: A Comprehensive Technical Review

An in-depth guide for researchers, scientists, and drug development professionals on the molecular characteristics, synthesis, analysis, and biological activity of **Isopropylparaben**.

Topic: **Isopropylparaben** Content Type: In-depth Technical Guide/Whitepaper Audience: Researchers, scientists, and drug development professionals.

Executive Summary

Isopropylparaben (propan-2-yl 4-hydroxybenzoate) is an alkyl ester of p-hydroxybenzoic acid belonging to the paraben family.^{[1][2][3]} Widely utilized as an antimicrobial preservative in cosmetics, pharmaceuticals, and food products, its efficacy stems from its ability to inhibit the growth of a broad spectrum of fungi and bacteria.^{[4][5]} This document provides a detailed technical overview of **isopropylparaben**, encompassing its chemical and physical properties, established methods for its synthesis and purification, comprehensive analytical protocols for its quantification, and a review of its biological activities, including its metabolic fate and toxicological profile. Particular emphasis is placed on its interaction with cellular signaling pathways, a subject of considerable scientific interest.

Chemical and Physical Properties

Isopropylparaben is a white solid, often in crystalline or powder form, at room temperature.[4] [6] Its chemical identity and key physicochemical properties are summarized in the tables below. The lipophilicity of parabens, and consequently their antimicrobial activity, generally increases with the length of the alkyl chain.[7]

Table 1: **Isopropylparaben** Identification

Identifier	Value
IUPAC Name	propan-2-yl 4-hydroxybenzoate[3]
Synonyms	Isopropyl 4-hydroxybenzoate, Isopropyl p-hydroxybenzoate, p-Hydroxybenzoic acid isopropyl ester[8][9]
Molecular Formula	C ₁₀ H ₁₂ O ₃ [1][8][10]
CAS Number	4191-73-5[1][2][8][10]
Molecular Weight	180.20 g/mol [1][9][11]
EC Number	224-069-3[3][8]

Table 2: Physicochemical Properties of **Isopropylparaben**

Property	Value	Source(s)
Melting Point	84-86 °C	[8][11]
Boiling Point	286.9 °C at 760 mmHg	[8]
Density	1.132 g/cm ³	[8]
Water Solubility	1.204 g/L; Relatively low	[4][6]
Solubility in Organic Solvents	Soluble in ethanol, methanol, chloroform, ethyl acetate, acetone, and ether	[4][6][12]
Flash Point	120.4 °C	[8]
Vapor Pressure	0.00148 mmHg at 25°C	[8]
logP (o/w)	2.745 (est.)	[5]

Synthesis and Purification

The primary method for synthesizing **isopropylparaben** is through the Fischer esterification of p-hydroxybenzoic acid with isopropanol. This reaction is typically catalyzed by a strong acid.

Experimental Protocol: Synthesis of Isopropylparaben

This protocol is adapted from established methods for paraben synthesis.[3][6]

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve p-hydroxybenzoic acid (1.0 eq.) in isopropanol (excess, e.g., 10-15 ml per gram of acid).
- **Catalyst Addition:** While stirring, slowly and carefully add a catalytic amount of concentrated sulfuric acid or thionyl chloride (e.g., 1.5 eq. for thionyl chloride) to the mixture at 0 °C.[6]
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for 2-4 hours. The progress of the reaction should be monitored using Thin Layer Chromatography (TLC) until the starting material (p-hydroxybenzoic acid) is consumed.[6]
- **Work-up:**

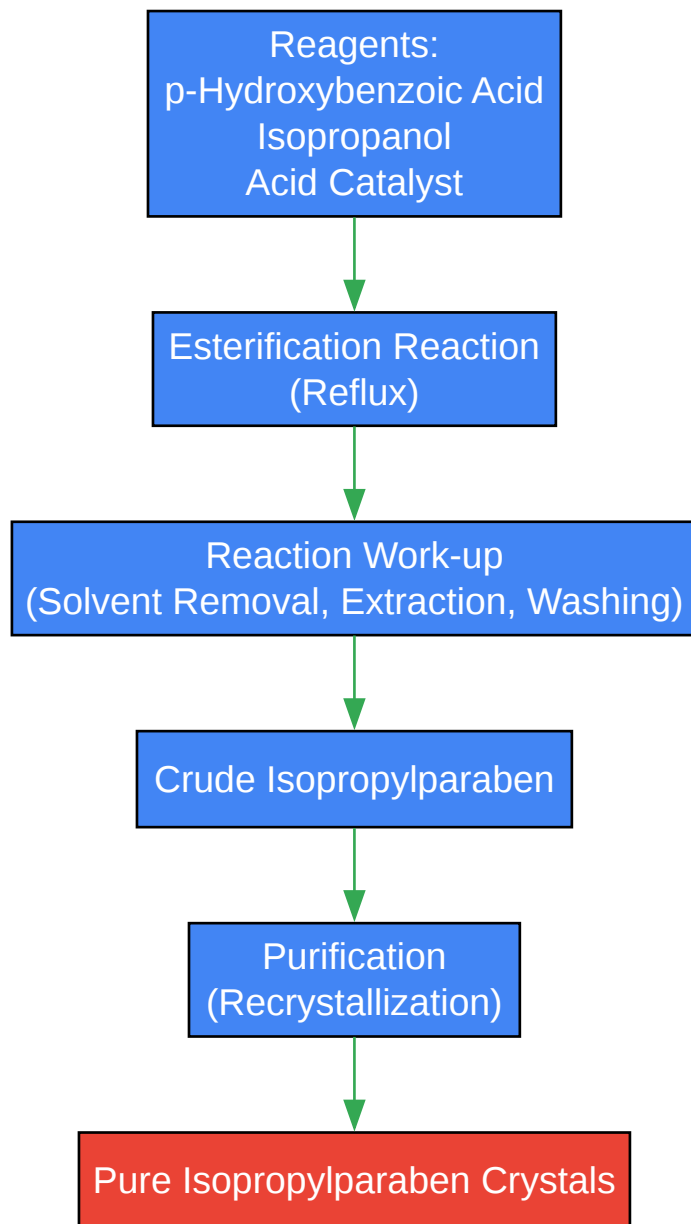
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess isopropanol under reduced pressure using a rotary evaporator.
- Dissolve the resulting residue in an organic solvent such as ethyl acetate.
- Wash the organic layer sequentially with water, saturated sodium bicarbonate solution (to neutralize the acid catalyst), and finally with brine.
- Isolation of Crude Product: Dry the organic layer over anhydrous sodium sulfate or magnesium sulfate. Filter off the drying agent and concentrate the filtrate under reduced pressure to yield the crude **isopropylparaben**.

Purification

The crude product can be purified by recrystallization.

- Recrystallization:
 - Dissolve the crude **isopropylparaben** in a minimum amount of a hot solvent mixture, such as ethanol/water.
 - Gradually add hot water until the solution becomes slightly turbid.
 - Allow the solution to cool slowly to room temperature, followed by cooling in an ice bath to maximize crystal formation.
- Drying: Collect the purified crystals by vacuum filtration, wash with cold water, and dry under vacuum.

General Workflow for Isopropylparaben Synthesis



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Caption: Workflow for the synthesis and purification of **isopropylparaben**.

Analytical Methodologies

High-Performance Liquid Chromatography (HPLC) is the most common and reliable technique for the quantitative determination of **isopropylparaben** in various matrices, including pharmaceuticals and cosmetics.^{[13][14]}

Experimental Protocol: HPLC Analysis of Isopropylparaben

This protocol provides a general framework for the analysis of multiple parabens, including **isopropylparaben**. Specific parameters may require optimization based on the sample matrix and available instrumentation.

- Sample Preparation:
 - Solid/Liquid Samples (e.g., creams, gels): Accurately weigh a known amount of the sample (e.g., 1 g) into a volumetric flask. Extract the parabens using a suitable solvent like methanol or an ethanol/water mixture. Sonication may be used to ensure complete extraction.[\[15\]](#) Dilute to a known volume and filter the extract through a 0.45 µm syringe filter before injection.[\[16\]](#)
 - Liquid Samples (e.g., solutions, syrups): Dilute the sample with the mobile phase or a suitable solvent to a concentration within the calibration range. Filter the diluted sample through a 0.45 µm syringe filter.[\[16\]](#)
- Chromatographic Conditions:
 - Instrument: A standard HPLC system equipped with a UV or Photodiode Array (PDA) detector.
 - Column: A reversed-phase C18 column is typically used (e.g., 150 mm x 3.0 mm, 2.6 µm particle size).[\[10\]](#)
 - Mobile Phase: A gradient or isocratic elution using a mixture of an aqueous component (e.g., water with a small amount of acid like phosphoric or formic acid) and an organic solvent (e.g., acetonitrile or methanol).[\[13\]](#)[\[17\]](#)
 - Flow Rate: Typically in the range of 0.8 - 1.0 mL/min.
 - Column Temperature: Maintained at a constant temperature, for example, 40 °C.[\[13\]](#)
 - Detection: UV detection at 254 nm.[\[10\]](#)

- Injection Volume: 1.0 - 20 μ L.[10][18]
- Quantification:
 - Prepare a series of standard solutions of **isopropylparaben** of known concentrations.
 - Generate a calibration curve by plotting the peak area against the concentration of the standards.
 - Determine the concentration of **isopropylparaben** in the sample by comparing its peak area to the calibration curve.

Biological Activity and Signaling Pathways

Antimicrobial Activity

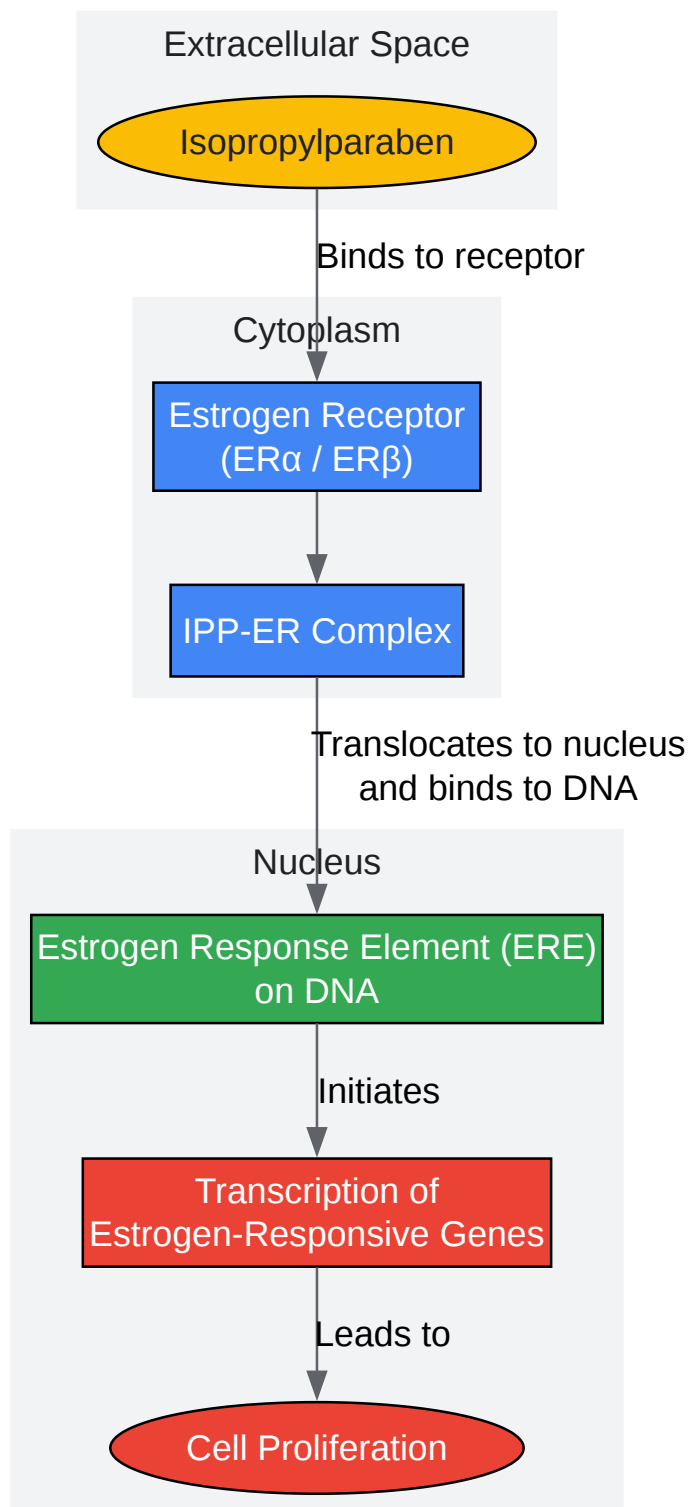
Like other parabens, **isopropylparaben** is an effective preservative due to its broad-spectrum antimicrobial properties, showing efficacy against both fungi and Gram-positive bacteria.[7][19] The antimicrobial effectiveness of parabens generally increases with the length of the alkyl ester chain.[7]

Endocrine Disruption and Estrogen Receptor Signaling

A significant area of research for parabens is their potential to act as endocrine-disrupting chemicals (EDCs). **Isopropylparaben**, as a xenoestrogen, has been shown to exhibit weak estrogenic activity.[19][20] This activity is mediated through its interaction with estrogen receptors (ER α and ER β).[21]

The binding of **isopropylparaben** to estrogen receptors can mimic the action of the natural hormone 17 β -estradiol, leading to the activation of estrogen-responsive genes. This can trigger a cascade of cellular events, including cell proliferation.[21] Studies on breast cancer cell lines (e.g., MCF-7) have demonstrated that **isopropylparaben** can stimulate cell proliferation, and this effect can be blocked by an anti-estrogen, confirming its ER-dependent mechanism.[21] The estrogenic potency of parabens tends to increase with the size of the alkyl group, with **isopropylparaben** showing greater activity than shorter-chain parabens like methylparaben.[7][20]

Isopropylparaben Interaction with Estrogen Receptor Signaling

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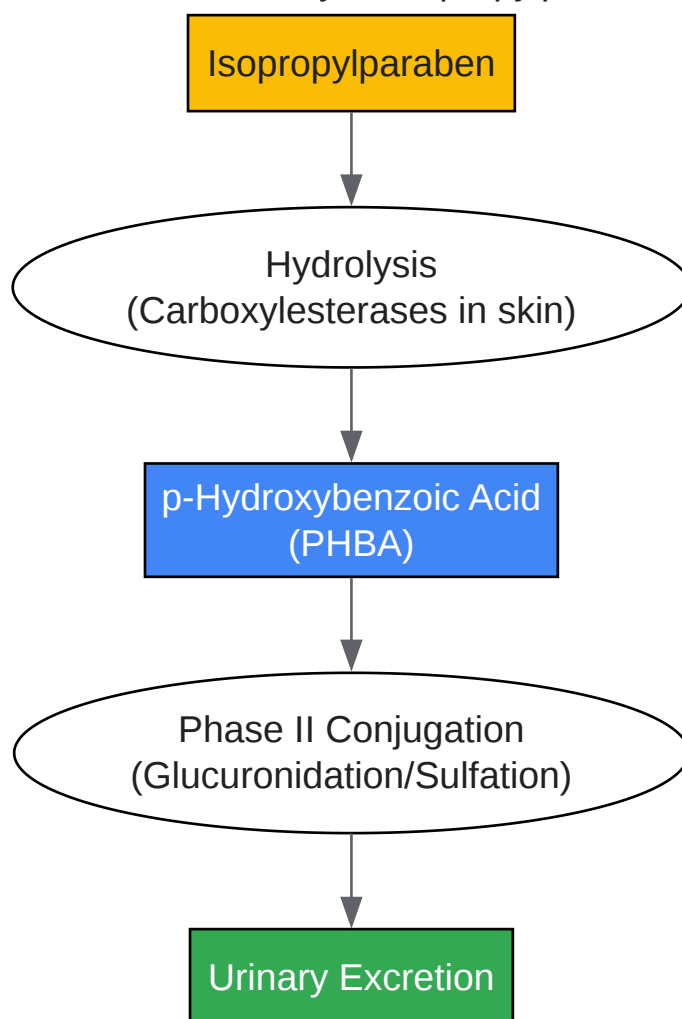
Caption: **Isopropylparaben** binds to estrogen receptors, leading to gene transcription.

Metabolism and Toxicology

Metabolism

Upon dermal absorption, parabens are metabolized by carboxylesterases present in the skin. [16] The primary metabolic pathway involves the hydrolysis of the ester bond to form p-hydroxybenzoic acid (PHBA), which is the major metabolite. [19] This metabolite, along with any unmetabolized parent compound, can then undergo Phase II conjugation reactions (glucuronidation or sulfation) before being excreted, primarily in the urine. [16] Due to this metabolism in the skin, it is estimated that only a small fraction of the applied paraben is available for systemic absorption in its unmetabolized form.

Metabolic Pathway of Isopropylparaben



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Caption: The primary metabolic fate of **isopropylparaben** via hydrolysis.

Toxicology

Acute toxicity studies in animals have shown that parabens have low toxicity.^[16] They are generally considered to be non-irritating and non-sensitizing to normal human skin at the concentrations used in cosmetic products. However, concerns remain regarding their endocrine-disrupting potential, even at low exposure levels. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that **isopropylparaben** is safe in cosmetics at the present practices of use and concentration, with the total concentration of parabens not exceeding 0.8%.

Conclusion

Isopropylparaben is a highly effective and widely used antimicrobial preservative. Its synthesis and analysis are well-established, with HPLC being the method of choice for quantification. While its acute toxicity is low, its estrogenic activity, mediated through the estrogen receptor signaling pathway, warrants continued research and consideration, particularly in the context of long-term and cumulative exposure from various sources. This guide provides a foundational technical understanding for professionals working with or researching this compound.

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